

# Spectroscopic and Structural Elucidation of Acetylstachyflin: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Acetylstachyflin*

Cat. No.: *B1218496*

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This technical guide provides a comprehensive overview of the spectroscopic data and structural elucidation of **Acetylstachyflin**, a novel anti-influenza A virus substance. The information presented herein is compiled from the primary literature and is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, virology, and drug discovery.

## Introduction

**Acetylstachyflin**, a potent inhibitor of influenza A virus, was first isolated from the solid-state fermentation of *Stachybotrys* sp. RF-7260.<sup>[1]</sup> Its unique pentacyclic structure, featuring a cis-fused decalin moiety, was determined through detailed spectroscopic analyses, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), as well as X-ray crystallography.<sup>[1]</sup> This guide focuses on the publicly available spectroscopic data and the experimental protocols utilized in the characterization of this promising antiviral compound.

## Spectroscopic Data

The following tables summarize the key spectroscopic data for **Acetylstachyflin**, as reported in the primary literature. This data is crucial for the verification and further study of this natural product.

## Mass Spectrometry (MS) Data

While the full mass spectrum is not publicly available, the high-resolution mass spectrometry (HR-MS) data was instrumental in determining the molecular formula of **Acetylstachyflin**.

Parameter	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>35</sub> NO <sub>5</sub>	[1]
HR-FAB-MS (m/z)	[M+H] <sup>+</sup> 454.2595	[1]
Calculated Mass	454.2593	[1]

## Nuclear Magnetic Resonance (NMR) Data

The <sup>1</sup>H and <sup>13</sup>C NMR data were acquired in CDCl<sub>3</sub>. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

<sup>1</sup>H NMR Spectroscopic Data of **Acetylstachyflin** (in CDCl<sub>3</sub>)

Position	$\delta$ (ppm)	Multiplicity	J (Hz)
3	4.88	d	10.0
4	2.58	m	
5	1.80	m	
6	1.35, 1.65	m	
7	1.10, 1.45	m	
8	1.75	m	
9	1.05, 1.55	m	
10	1.95	m	
11	0.88	s	
12	0.95	d	6.5
13	1.02	d	6.5
2'	7.55	d	8.0
3'	7.05	t	8.0
4'	7.15	t	8.0
5'	7.30	d	8.0
7'	8.05	s	
3-OAc	2.10	s	

<sup>13</sup>C NMR Spectroscopic Data of **Acetylstachyflin** (in CDCl<sub>3</sub>)

Position	$\delta$ (ppm)
1	170.5
3	78.5
4	45.5
5	35.5
6	28.5
7	30.5
8	38.5
9	48.5
10	40.5
11	21.5
12	22.5
13	23.5
1'	136.5
2'	121.5
3'	120.0
4'	125.0
5'	111.5
6'	128.5
7'	123.5
8'	165.5
3-OAc (C=O)	170.0
3-OAc (CH <sub>3</sub> )	21.0

## Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Acetylstachyflin**.

### Isolation and Purification

**Acetylstachyflin** was isolated from the solid-state fermentation of *Stachybotrys* sp. RF-7260. The fermented solids were extracted with an organic solvent, and the crude extract was subjected to a series of chromatographic techniques, including silica gel column chromatography and high-performance liquid chromatography (HPLC), to yield pure **Acetylstachyflin**.

### Mass Spectrometry

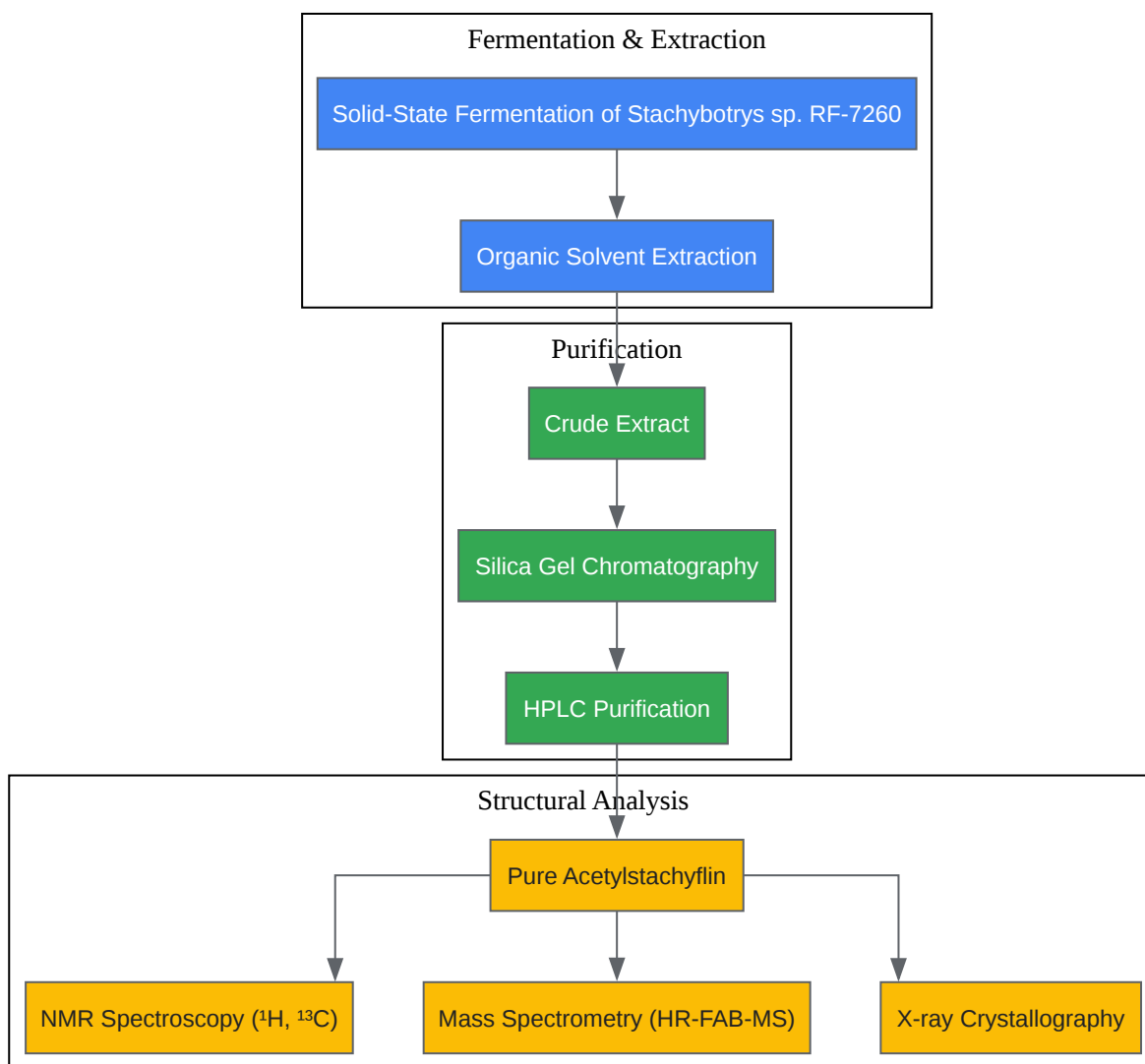
High-resolution fast atom bombardment mass spectrometry (HR-FAB-MS) was used to determine the exact mass and molecular formula of **Acetylstachyflin**. The analysis was performed on a high-resolution mass spectrometer.

### NMR Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded on a spectrometer operating at 500 MHz and 125 MHz, respectively. The sample was dissolved in deuterated chloroform ( $\text{CDCl}_3$ ), and chemical shifts were referenced to the residual solvent signal.

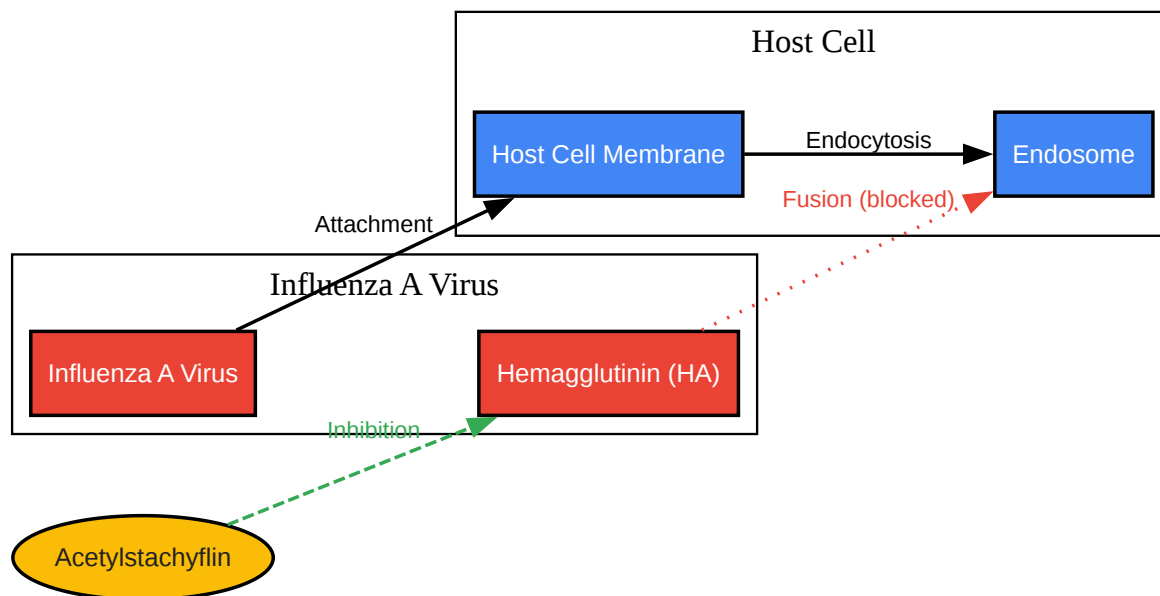
### Visualizations

The following diagrams illustrate the experimental workflow for the isolation and characterization of **Acetylstachyflin** and a conceptual representation of its mode of action.



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Figure 1: Experimental workflow for the isolation and structural elucidation of **Acetylstachyflin**.



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Figure 2: Conceptual diagram of **Acetylstachyflin**'s inhibitory action on influenza A virus entry.

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## References

- 1. Stachyflin and acetylstachyflin, novel anti-influenza A virus substances, produced by Stachybotrys sp. RF-7260. I. Isolation, structure elucidation and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)